

# Essential Safety and Handling Guide for Flx475 (Tivumecirnon)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Flx475

Cat. No.: B10830906

[Get Quote](#)

This document provides immediate and essential safety, handling, and disposal information for **Flx475**, a potent and selective oral antagonist of the C-C chemokine receptor type 4 (CCR4). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations and minimize exposure risk.

## I. Compound Information and Safety Data

**Flx475** (also known as Tivumecirnon) is a small molecule inhibitor designed to block the migration of regulatory T cells (Tregs) into the tumor microenvironment.<sup>[1]</sup> While a safety data sheet from one supplier classifies Tivumecirnon as not a hazardous substance or mixture, it is crucial to handle it as a potent compound due to its biological activity at low concentrations.<sup>[2]</sup>

### Physical and Chemical Properties

Property	Value
Synonyms	Tivumecirnon, FLX-475, FLX 475
CAS Number	2174938-78-2
Molecular Formula	C <sub>24</sub> H <sub>24</sub> F <sub>3</sub> N <sub>5</sub> O <sub>3</sub>
Molecular Weight	501.48 g/mol
Appearance	Crystalline solid
Purity	≥99.48%
Solubility	Soluble in DMSO
Storage	Store at -20°C for short-term, -80°C for long-term.

Data sourced from MedchemExpress and other chemical suppliers.

## II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Flx475** to prevent skin and respiratory exposure.

PPE Category	Item	Specification
Hand Protection	Gloves	Wear two pairs of nitrile gloves. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses	ANSI Z87.1 certified safety glasses with side shields.
Body Protection	Laboratory Coat	Wear a fully buttoned lab coat. Consider a disposable gown for weighing and aliquoting.
Respiratory Protection	Respirator	For handling powders outside of a containment unit, a NIOSH-approved N95 or higher respirator is required.

## III. Operational Plan: Step-by-Step Handling Procedures

### A. Receiving and Storage

- **Inspect Package:** Upon receipt, inspect the package for any signs of damage or leakage.
- **Verify Compound:** Confirm the compound name, CAS number, and quantity against the purchase order.
- **Log Inventory:** Record the receipt date, quantity, and assigned storage location in the chemical inventory system.
- **Storage:** Store the container in a designated, clearly labeled, and access-restricted area at -20°C or -80°C as per the supplier's recommendation.<sup>[1]</sup>

### B. Weighing and Reconstitution

Note: All handling of powdered **Flx475** should be performed in a certified chemical fume hood or a powder containment hood.

- Prepare Workspace: Decontaminate the work surface. Lay down absorbent bench paper.
- Tare Vessel: Place a clean, tared weighing vessel on an analytical balance.
- Weigh Compound: Carefully transfer the desired amount of **Flx475** powder to the weighing vessel.
- Reconstitution:
  - Add the appropriate volume of DMSO to the vessel containing the powdered **Flx475**.
  - Mix thoroughly by vortexing or sonicating until the solid is completely dissolved.
- Labeling: Clearly label the stock solution with the compound name, concentration, solvent, date, and user's initials.
- Storage of Stock Solution: For stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month. Aliquoting is advised to avoid repeated freeze-thaw cycles.<sup>[1]</sup>

### C. Experimental Use

- Dilutions: Prepare working dilutions from the stock solution in a biological safety cabinet or chemical fume hood.
- Cell Culture: When adding **Flx475** to cell cultures, use appropriate aseptic techniques.
- Incubation: Incubate treated cells under standard conditions.

## IV. Disposal Plan

Proper disposal of **Flx475** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

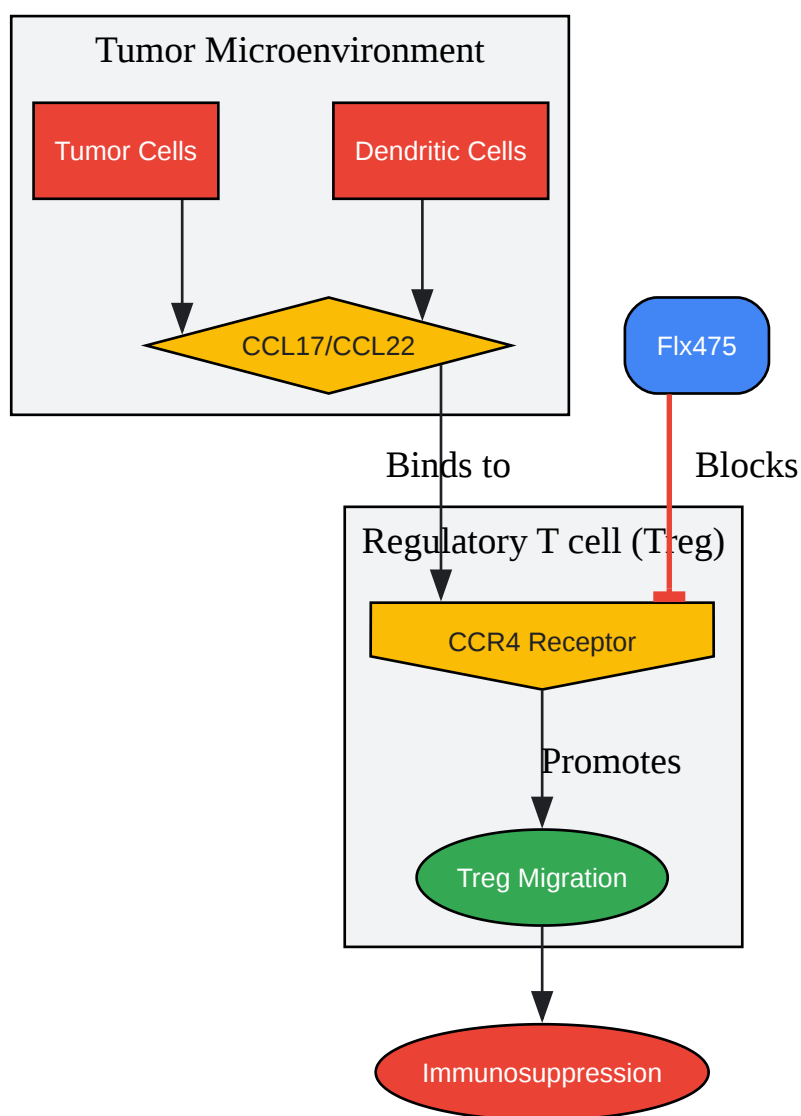
Waste Type	Disposal Procedure
Solid Waste	All disposable items that have come into contact with Flx475 (e.g., pipette tips, tubes, gloves, bench paper) must be collected in a designated, sealed hazardous waste container.
Liquid Waste	Aqueous waste containing Flx475 should be collected in a clearly labeled hazardous liquid waste container. Do not pour down the drain.
Sharps Waste	Needles and syringes used for handling Flx475 solutions must be disposed of in a designated sharps container.

## V. Emergency Procedures

Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. <a href="#">[2]</a>
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. <a href="#">[2]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[2]</a>
Spill	Evacuate the area. For small powder spills, gently cover with a damp paper towel to avoid raising dust. For liquid spills, absorb with an inert material. Clean the area with an appropriate decontaminating solution. Dispose of all cleanup materials as hazardous waste.

## VI. Mechanism of Action and Signaling Pathway

**Flx475** is a selective antagonist of the CCR4 receptor. In the tumor microenvironment, tumor cells and other immune cells secrete the chemokines CCL17 and CCL22. These chemokines bind to the CCR4 receptor on the surface of regulatory T cells (Tregs), promoting their migration into the tumor. By blocking this interaction, **Flx475** inhibits the infiltration of immunosuppressive Tregs, which is hypothesized to enhance the anti-tumor activity of other immune cells, such as CD8+ effector T cells.[1]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Flx475 (Tivumecirnon)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10830906#personal-protective-equipment-for-handling-flx475\]](https://www.benchchem.com/product/b10830906#personal-protective-equipment-for-handling-flx475)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)